

Technical Guide: 1,3-Diazepane-2-thione (CAS 5700-04-9)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Diazepane-2-thione

Cat. No.: B148885

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information regarding the properties and hazards of **1,3-Diazepane-2-thione**, identified by CAS number 5700-04-9. It is important to note that publicly available information on the biological activity, detailed experimental protocols, and associated signaling pathways for this specific compound is limited.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **1,3-Diazepane-2-thione** are summarized in the table below. This data is essential for handling, storage, and theoretical modeling of the compound.

Property	Value	Reference
CAS Number	5700-04-9	[1]
Molecular Formula	C ₅ H ₁₀ N ₂ S	[1]
Molecular Weight	130.21 g/mol	[1]
IUPAC Name	1,3-diazepane-2-thione	[1]
Synonyms	hexahydro-2H-1,3-diazepine-2-thione	[1]
Physical Appearance	Not specified in available results	
Melting Point	Not specified in available results	
Boiling Point	Not specified in available results	
Solubility	Not specified in available results	

Hazard Identification and Safety

Understanding the potential hazards is critical for the safe handling and use of any chemical substance. The following table outlines the known hazard classifications for **1,3-Diazepane-2-thione** according to the Globally Harmonized System (GHS).

Hazard Class	GHS Classification	Precautionary Statements	Reference
Acute Toxicity, Oral	Warning: Harmful if swallowed	P264, P270, P301+P317, P330, P501	[1]
Skin Corrosion/Irritation	Warning: Causes skin irritation	P264, P280, P302+P352, P321, P332+P317, P362+P364	[1]
Serious Eye Damage/Eye Irritation	Warning: Causes serious eye irritation	P264+P265, P280, P305+P351+P338, P319, P337+P317	[1]
Respiratory Sensitization	Not specified in available results		
Carcinogenicity	Not specified in available results		

General Handling Precautions: Standard laboratory safety protocols should be followed when handling **1,3-Diazepane-2-thione**. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

Biological Activity and Signaling Pathways

A comprehensive search of publicly available scientific literature and databases did not yield specific information on the biological activity, mechanism of action, or any associated signaling pathways for **1,3-Diazepane-2-thione**. The compound is listed as an upstream and downstream product in some chemical synthesis pathways, indicating its use as a chemical intermediate.[\[2\]](#) However, its role in biological systems or as a potential therapeutic agent has not been documented in the provided search results.

Experimental Protocols

Due to the lack of published research on the biological effects of **1,3-Diazepane-2-thione**, no detailed experimental protocols for its use in biological assays or studies are available.

Conclusion

1,3-Diazepane-2-thione (CAS 5700-04-9) is a chemical compound for which basic chemical and hazard information is available. However, there is a significant gap in the scientific literature regarding its biological properties. For researchers and drug development professionals, this compound represents a largely unexplored chemical entity. Any investigation into its potential biological effects would require foundational in vitro and in vivo screening studies to first establish any activity.

It is crucial to distinguish CAS 5700-04-9 from other compounds that may have appeared in unrelated search results. For instance, 4'-Methoxyacetophenone (CAS 100-06-1) is a well-characterized compound with known applications in the fragrance and pharmaceutical industries, but it is chemically distinct from **1,3-Diazepane-2-thione**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-Diazepane-2-thione | C5H10N2S | CID 736589 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Cas 19055-93-7,NNETRAMETHYLENEUREA | lookchem [lookchem.com]
- To cite this document: BenchChem. [Technical Guide: 1,3-Diazepane-2-thione (CAS 5700-04-9)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b148885#cas-number-5700-04-9-properties-and-hazards>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com